

Quinocycline B mechanism of action confirmation studies

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Compound Focus: Quinocycline B

CAS No.: 37231-76-8

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Mechanism of Action of Isoquinocycline B

Experimental studies indicate that Iso**quinocycline B**, an antibiotic with an anthraquinone framework similar to Quinocycline, exhibits **antitumor activity** by inducing cell cycle arrest and apoptosis in triple-negative breast cancer cells (MDA-MB-231) [1].

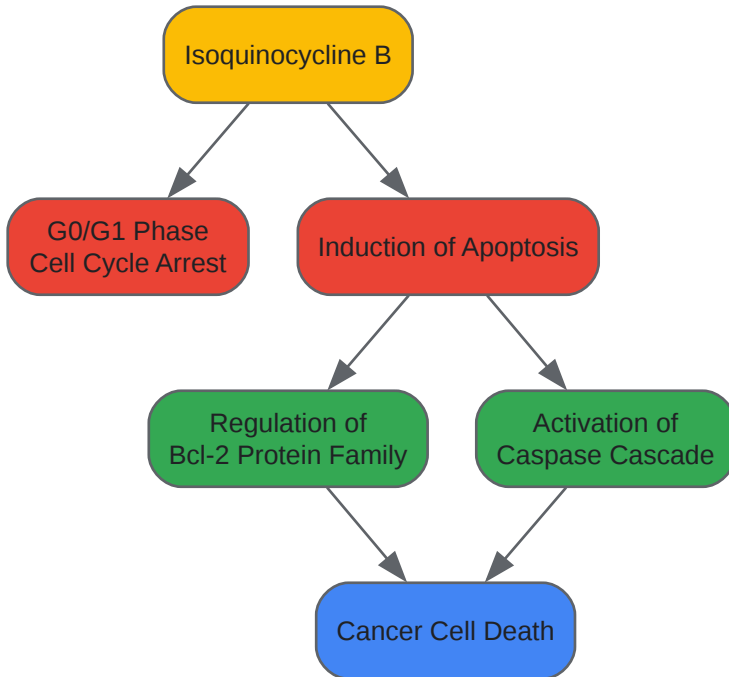
The core findings from the experimental data are summarized in the table below.

Experimental Aspect	Findings for Isoquinocycline B
Cellular Process	Induces G0/G1 cell cycle arrest; Triggers apoptosis [1]

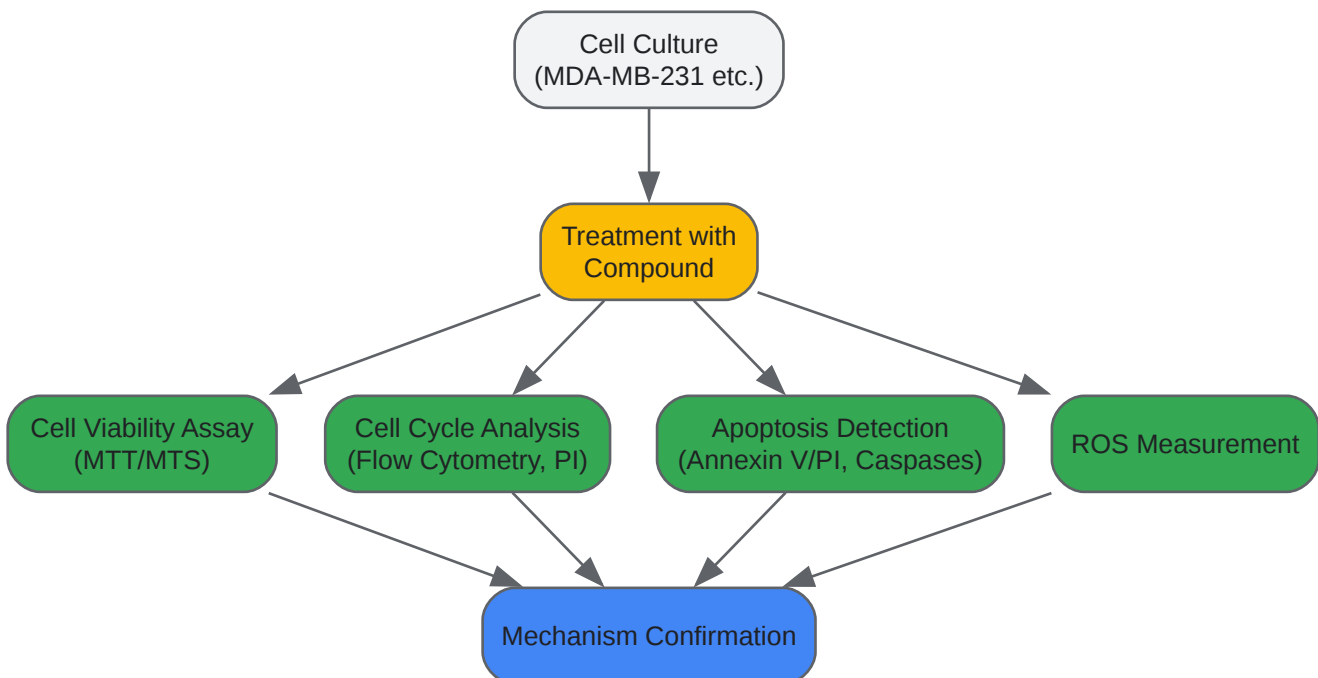
| **Key Experimental Methods** • Cell viability assay (e.g., MTT) • Cell cycle analysis (Flow cytometry, PI staining) • Apoptosis detection (Annexin V/PI staining, caspase activation) • Measurement of ROS generation [1] | | **Signaling Pathways Involved** | Regulation of Bcl-2 family proteins; Activation of caspase cascade [1] |

Visualizing the Mechanism and Experimental Workflow

The proposed mechanism of action for Isoquinocycline B and a general workflow for confirming such mechanisms are illustrated below.



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Insights for Further Research on Quinocyclines

While direct confirmation studies on **Quinocycline B** were not found, the research on **Isoquinocycline B** and related compounds provides valuable insights. The **pyrrolopyrrole moiety** spirally jointed to an anthraquinone framework is a key structural feature shared by quinocycline antibiotics and is crucial for their biological activity [2]. Furthermore, the biosynthesis of these compounds involves unique glycosylation with a **γ -branched octose**, a feature also found in other antibiotics like paulomycins [3].

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References

1. Isoquinocycline B induces G0/G1 cell cycle arrest and ... [sciencedirect.com]
2. Unconventional Origin and Hybrid System for Construction ... [sciencedirect.com]
3. Involvement of an octose ketoreductase and two ... [nature.com]

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